

In-Depth Technical Guide to 12-Hydroxynevirapine: Chemical Structure and Properties

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Compound of Interest

Compound Name: 12-Hydroxynevirapine

Cat. No.: B042632

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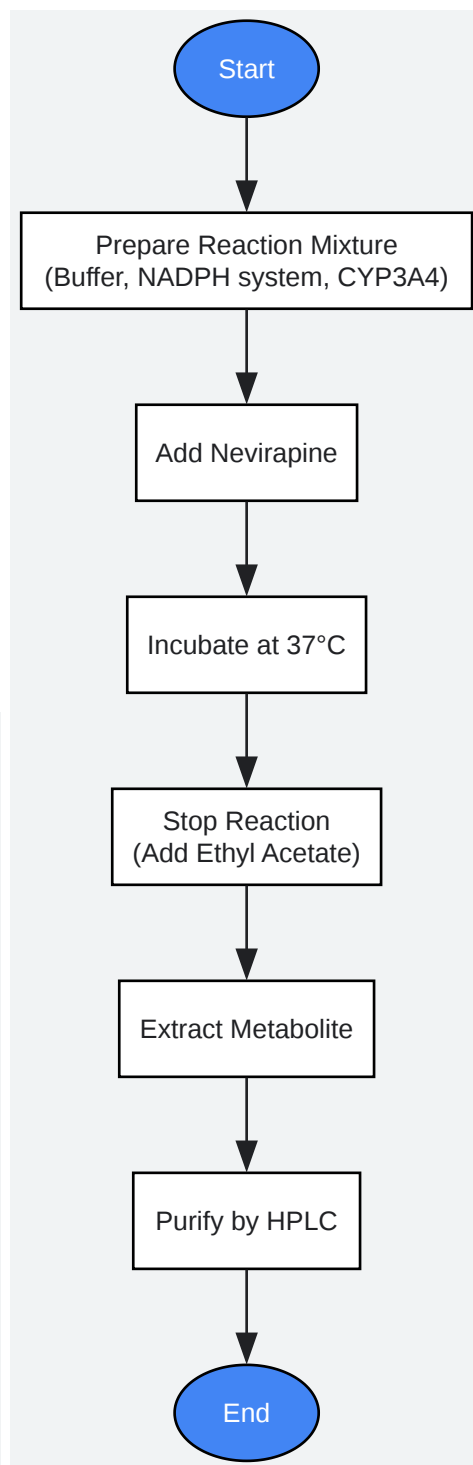
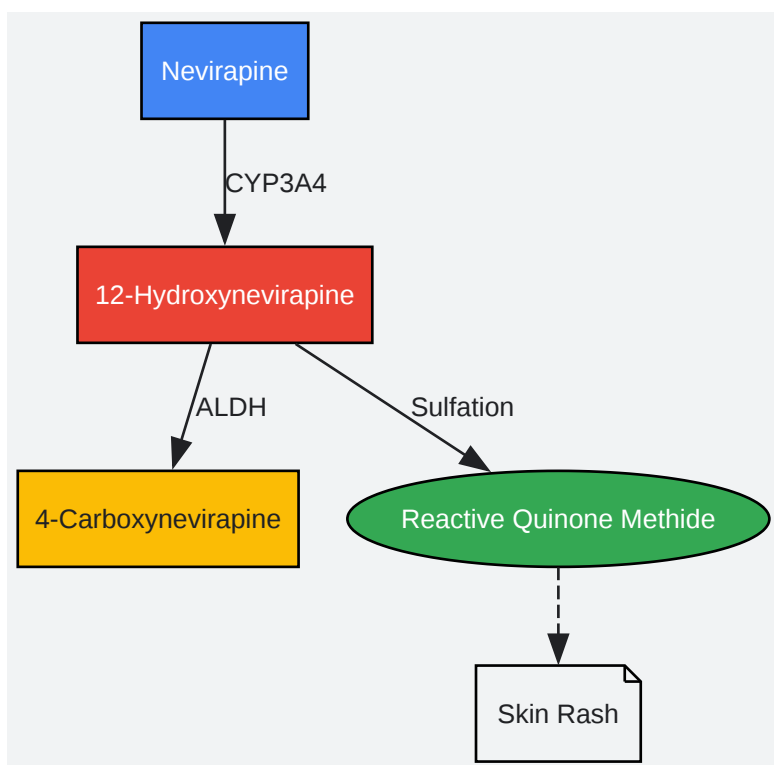
For Researchers, Scientists, and Drug Development Professionals

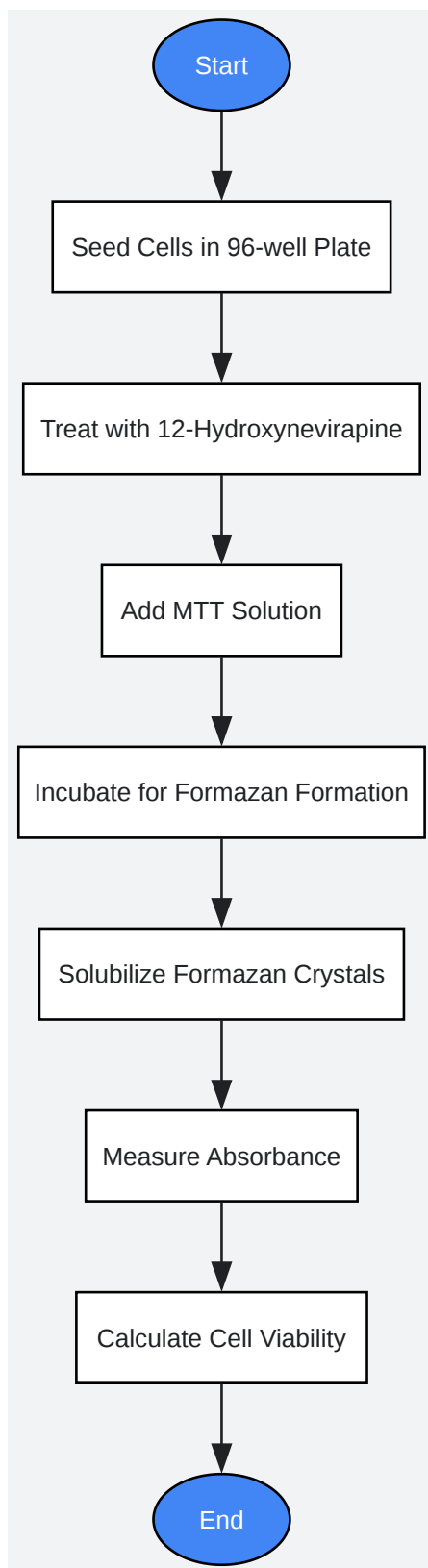
This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, metabolic pathways, and experimental protocols related to **12-Hydroxynevirapine**, a major oxidative metabolite of the antiretroviral drug Nevirapine.

Chemical Structure and Identification

12-Hydroxynevirapine is a dipyrindodiazepine derivative of Nevirapine where one of the hydrogens of the methyl group at position 4 is substituted with a hydroxyl group.^[1]

Chemical Structure:





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References

- 1. 11-Cyclopropyl-5,11-dihydro-4-(hydroxymethyl)-6H-dipyrido(3,2-b:2',3'-e)(1,4)diazepin-6-one | C₁₅H₁₄N₄O₂ | CID 453338 - PubChem [pubchem.ncbi.nlm.nih.gov]
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